

Comprehensive Safety and Handling Guide for 5-Chloro-1-pentanol

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Compound of Interest

Compound Name: 5-Chloro-1-pentanol

Cat. No.: B147386

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **5-Chloro-1-pentanol**, including detailed operational procedures and disposal plans. Adherence to these protocols is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

5-Chloro-1-pentanol is a hazardous chemical that requires careful handling. It is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is known to cause skin irritation and serious eye irritation, and may also cause respiratory irritation.^{[2][3]} Furthermore, it is a combustible liquid and should be kept away from heat, sparks, and open flames.^[1]

Signal Word: Warning

Primary Hazards:

- Acute oral, dermal, and inhalation toxicity
- Skin corrosion/irritation
- Serious eye damage/eye irritation
- Specific target organ toxicity (single exposure), primarily affecting the respiratory system

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Chloro-1-pentanol** is crucial for safe handling and storage.

Property	Value
CAS Number	5259-98-3
Molecular Formula	C ₅ H ₁₁ ClO
Molecular Weight	122.59 g/mol
Appearance	Colorless to almost colorless clear liquid
Density	1.021 - 1.060 g/cm ³
Boiling Point	182.8 °C at 760 mmHg
Flash Point	83.2 °C
Vapor Pressure	0.23 mmHg at 25°C
Solubility	Slightly soluble in water. Soluble in DMSO and sparingly in Methanol.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles and a face shield when handling the liquid to protect against splashes.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves. While specific permeation data for **5-Chloro-1-pentanol** is limited, nitrile rubber gloves are generally recommended for protection against chlorinated solvents.^[1] Always inspect gloves for degradation or punctures before and during use. For prolonged contact, consider thicker gauge gloves and consult the manufacturer's chemical resistance guide.

- Lab Coat: A lab coat or chemical-resistant apron must be worn.
- Footwear: Closed-toe shoes are required.
- Respiratory Protection: All handling of **5-Chloro-1-pentanol** that may generate vapors should be conducted in a certified chemical fume hood to avoid inhalation.

Step-by-Step Handling Procedures

- Work Area Preparation: Ensure the chemical fume hood is clean, uncluttered, and functioning correctly. Have spill cleanup materials readily available.
- Gather Equipment: Assemble all necessary glassware, including a beaker for transferring and a graduated cylinder or volumetric flask for measuring.
- Weighing:
 - Place a clean, dry beaker on a tared analytical balance.
 - Carefully pour the required amount of **5-Chloro-1-pentanol** into the beaker, avoiding splashing.
 - Record the mass.
- Transferring:
 - When transferring from the stock bottle, hold the stopper or place it upside down on a clean surface to avoid contamination.
 - Pour the liquid slowly and carefully into the receiving vessel. Use a funnel if the opening is narrow.
- Preparing a Solution:
 - In the chemical fume hood, add the weighed **5-Chloro-1-pentanol** to the desired solvent in a volumetric flask.

- Rinse the weighing beaker with a small amount of the solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
- Fill the flask to the calibration mark with the solvent, cap it, and invert several times to ensure thorough mixing.

Storage Plan

- Store **5-Chloro-1-pentanol** in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Keep the container tightly closed to prevent the release of vapors.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

5-Chloro-1-pentanol is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **5-Chloro-1-pentanol** in a designated, properly labeled "Halogenated Organic Waste" container.
 - Do not mix with non-halogenated waste.
- Container Management:
 - Use a chemically compatible waste container with a secure, tight-fitting lid.
 - Affix a hazardous waste label to the container before adding the first drop of waste. The label must include the full chemical name of all constituents.
 - Keep the waste container closed at all times except when adding waste.
- Waste Pickup:
 - Store the waste container in a designated satellite accumulation area.

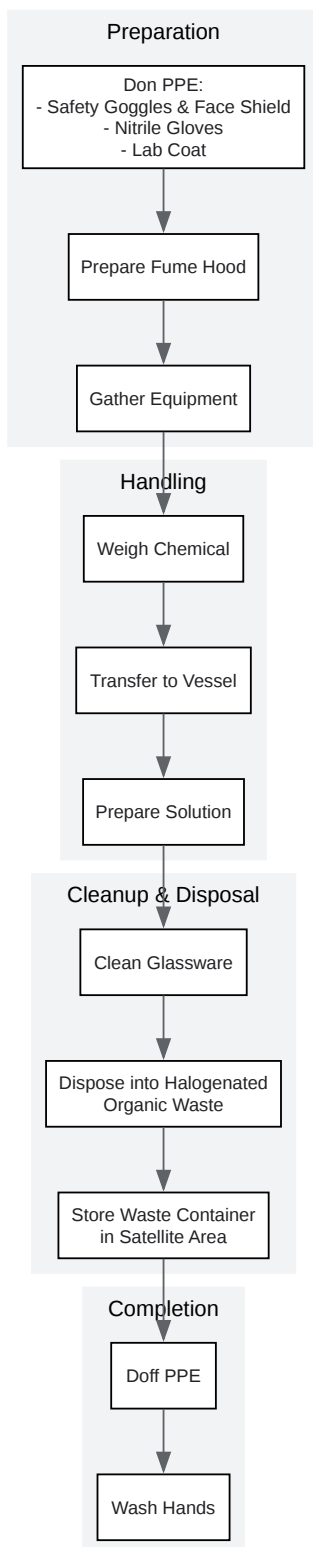
- Once the container is full, arrange for pickup by your institution's Environmental Health and Safety (EHS) department.

Emergency Procedures

- Small Spills (manageable by trained personnel):
 - Evacuate non-essential personnel from the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully collect the absorbed material into a sealed, leak-proof container.
 - Label the container as "Hazardous Waste" with the contents clearly identified.
 - Decontaminate the spill area with soap and water.
 - Arrange for waste pickup.
- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's emergency response team or EHS.
- Inhalation: Move the person to fresh air. If they feel unwell, seek medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[3\]](#) Remove contaminated clothing. If skin irritation persists, get medical advice.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[3\]](#) Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[3\]](#)
- Ingestion: Rinse the mouth with water. Call a poison center or doctor if you feel unwell.[\[3\]](#)

Experimental Workflow Diagram

Safe Handling Workflow for 5-Chloro-1-pentanol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **5-Chloro-1-pentanol**.

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